

Preparation of RJR-2429 Dihydrochloride Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: RJR-2429

Cat. No.: B1246427

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These application notes provide detailed protocols for the preparation of stock solutions of **RJR-2429** dihydrochloride, a potent nicotinic acetylcholine receptor (nAChR) agonist. Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results.

Compound Information

Parameter	Value
Compound Name	RJR-2429 dihydrochloride[1]
CAS Number	1021418-53-0[1][2][3][4]
Molecular Formula	C ₁₂ H ₁₆ N ₂ · 2HCl[1][2]
Molecular Weight	261.19 g/mol [1][2]

Quantitative Data Summary

The following table summarizes the solubility and storage recommendations for **RJR-2429** dihydrochloride.

Solvent	Maximum Solubility	Recommended Stock Concentration	Storage of Solid	Storage of Stock Solution
DMSO	100 mM[3]	10-50 mM	Desiccate at room temperature or -20°C	Aliquot and store at -20°C for long-term; 0-4°C for up to one month[2]
Water	100 mM[3]	10-50 mM	Desiccate at room temperature or -20°C	Aliquot and store at -20°C for long-term; 0-4°C for up to one month[2]

Experimental Protocols

This section provides a detailed methodology for the preparation of **RJR-2429** dihydrochloride stock solutions.

Materials:

- **RJR-2429** dihydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO) or sterile, purified water
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM Stock Solution in DMSO:

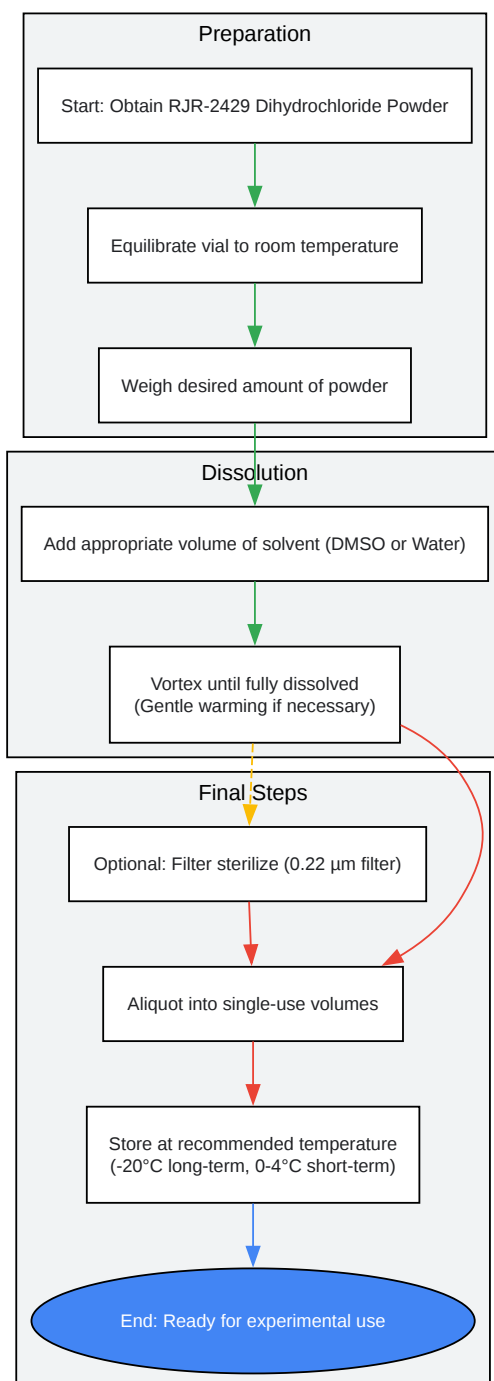
- **Equilibration:** Allow the vial of **RJR-2429** dihydrochloride powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Weigh out a precise amount of the compound using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.61 mg of **RJR-2429** dihydrochloride (Molecular Weight = 261.19 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the powder. For 2.61 mg, add 1 mL of DMSO.
- **Dissolution:** Cap the vial tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary, but avoid excessive heat.
- **Sterilization (Optional):** If required for your application (e.g., cell culture), filter the stock solution through a 0.22 µm syringe filter into a sterile tube.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage or at 0-4°C for short-term use (up to one month).^[2]

Note: The same protocol can be followed for preparing stock solutions in water.

Visualized Workflow

The following diagram illustrates the key steps in the preparation of an **RJR-2429** dihydrochloride stock solution.

Workflow for RJR-2429 Stock Solution Preparation

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Caption: Workflow for preparing **RJR-2429** stock solutions.

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